

# Pazufloxacin-d4: A Technical Guide to Stability and Storage

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## Compound of Interest

Compound Name: Pazufloxacin-d4

Cat. No.: B15142614

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This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Pazufloxacin-d4**, a deuterated analog of the fluoroquinolone antibiotic Pazufloxacin. The information is intended for researchers, scientists, and professionals in drug development who work with this stable isotope-labeled compound.

## Compound Information

Identifier	Value
Product Name	Pazufloxacin-d4 Mesylate
CAS Number	1346602-97-8[1][2]
Molecular Formula	C16H11D4FN2O4 • CH4O3S[2]
Molecular Weight	418.43 g/mol [1][3]
Synonyms	(S)-10-(1-Aminocyclopropyl-2,2,3,3-d4)-9-fluoro-3-methyl-7-oxo-2,3-dihydro-7H-[1] [3]oxazino[2,3,4-ij]quinoline-6-carboxylic acid compound with methanesulfonic Acid (1:1)[1]

## Recommended Storage Conditions

The stability of **Pazufloxacin-d4** is critical for its use as an internal standard in analytical studies and for maintaining its isotopic purity. Based on supplier recommendations, the following storage conditions should be observed.

## Long-Term and Short-Term Storage

Condition	Temperature	Duration	Notes
Long-Term Storage	-20°C[2] or 2-8°C (Refrigerator)[1]	As specified by the supplier	Protect from light and moisture.
In Solvent	-80°C	6 months	Sealed storage, away from moisture.[4]
-20°C	1 month	Sealed storage, away from moisture.[4]	
Shipping	Ambient Temperature	< 2 weeks	[4]

It is crucial to consult the Certificate of Analysis provided by the supplier for specific storage recommendations for a particular batch of **Pazufloxacin-d4**. [5]

## Stability Profile and Degradation

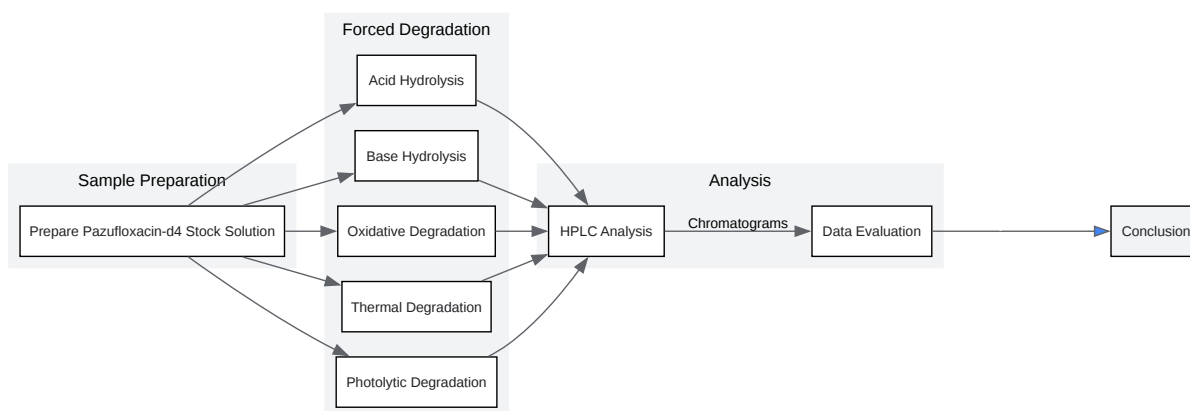
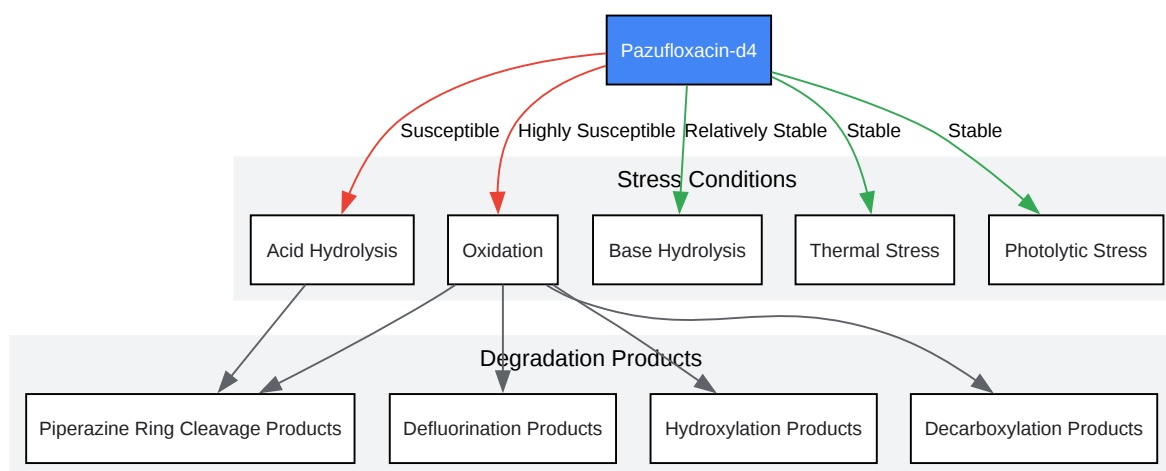
While specific stability studies on **Pazufloxacin-d4** are not extensively published, the stability of its non-deuterated counterpart, Pazufloxacin, has been investigated under various stress conditions. These studies provide valuable insights into the potential degradation pathways of **Pazufloxacin-d4**.

## Stress Testing of Pazufloxacin

Forced degradation studies of Pazufloxacin mesylate have shown that the compound is susceptible to degradation under acidic and oxidative conditions.[6] Minimal degradation was observed under basic, thermal, and photolytic stress.[6]

- Acidic Conditions: Degradation is observed when exposed to 0.1 M HCl at 80°C for 8 hours. [6]
- Oxidative Conditions: Significant degradation occurs in the presence of an oxidizing agent.[6]
- Alkaline Conditions: The drug is relatively stable in the presence of a base.[7]
- Thermal and Photolytic Conditions: Pazufloxacin shows good stability under heat and light stress.[6]

The primary degradation pathways for fluoroquinolones in advanced oxidation processes include piperazine ring cleavage, defluorination, hydroxylation, and decarboxylation.[8] It is plausible that **Pazufloxacin-d4** would follow similar degradation patterns.



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